

5-Acetylsalicylamide preparation method patents

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Compound Focus: 5-Acetylsalicylamide

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Preparation Methods at a Glance

The table below compares two patented Friedel-Crafts acylation methods for synthesizing **5-acetylsalicylamide**, each with different catalytic systems [1] [2].

Feature	NaCl-AlCl ₃ Molten Salt Method [1]	Ionic Liquid Catalyzed Method [2]
Catalyst System	Molten salt mixture of NaCl and AlCl ₃	Lewis acidic ionic liquid (e.g., [Et ₃ NH]Cl·AlCl ₃)
Reaction Temperature	140°C	70-80°C
Reaction Time	40 minutes	~3 hours
Work-up & Purification	Acidic hydrolysis, hot water washing, recrystallization (ethanol)	Dilution with water, extraction (ethyl acetate), solvent removal, recrystallization (ethanol)
Reported Yield	92.2%	Up to 92.5%

Feature	NaCl-AlCl ₃ Molten Salt Method [1]	Ionic Liquid Catalyzed Method [2]
Key Advantages	Simple catalyst system, high yield	Lower temperature, reusable catalyst, reduced waste

Detailed Experimental Protocols

Protocol 1: NaCl-AlCl₃ Molten Salt Method

This method uses a NaCl-AlCl₃ low-melting-point molten salt system as both reaction medium and catalyst [1].

- **Step 1: Preparation of the Molten Salt Catalyst**
 - **Setup:** Assemble a 100 mL three-necked flask with a mechanical stirrer, reflux condenser connected to an HCl gas absorption setup, a thermometer, and a constant-pressure dropping funnel. Place the setup in a constant-temperature oil bath [1].
 - **Charging:** Quickly add Anhydrous AlCl₃ (8.64 g, 64.8 mmol) and NaCl (3.79 g, 64.8 mmol) to the flask [1].
 - **Melting:** Begin stirring and heat to 140°C. Maintain this temperature until the solids are completely melted into a homogeneous liquid (approx. 25 minutes) [1].
- **Step 2: Acylation Reaction**
 - **Addition of Substrate:** Add Salicylamide (5.00 g, 36.0 mmol) to the molten salt with stirring at 140°C [1].
 - **Acylation:** Slowly add Acetyl chloride (3.39 g, 43.2 mmol) dropwise over 10 minutes via the dropping funnel [1].
 - **Reaction:** Maintain the reaction mixture at 140°C with stirring for 30 minutes after addition is complete [1].
- **Step 3: Quenching and Isolation**
 - **Quench:** Slowly pour the reaction mixture into 60 mL of an acidic ice-water solution (prepared from 59 mL ice-water and 1 mL concentrated HCl) over 5 minutes with stirring. A yellowish solid

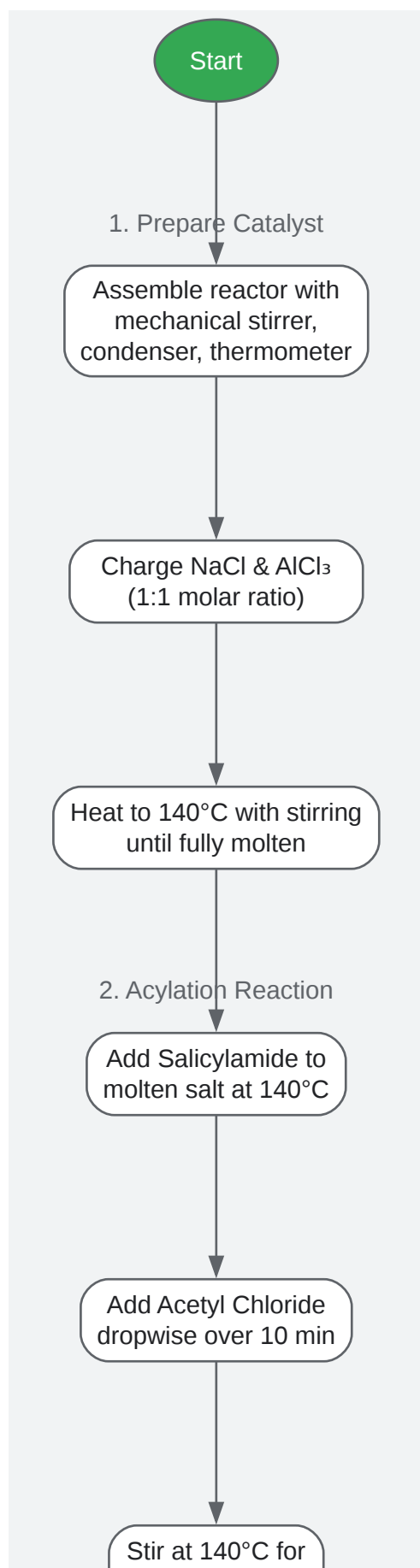
will precipitate [1].

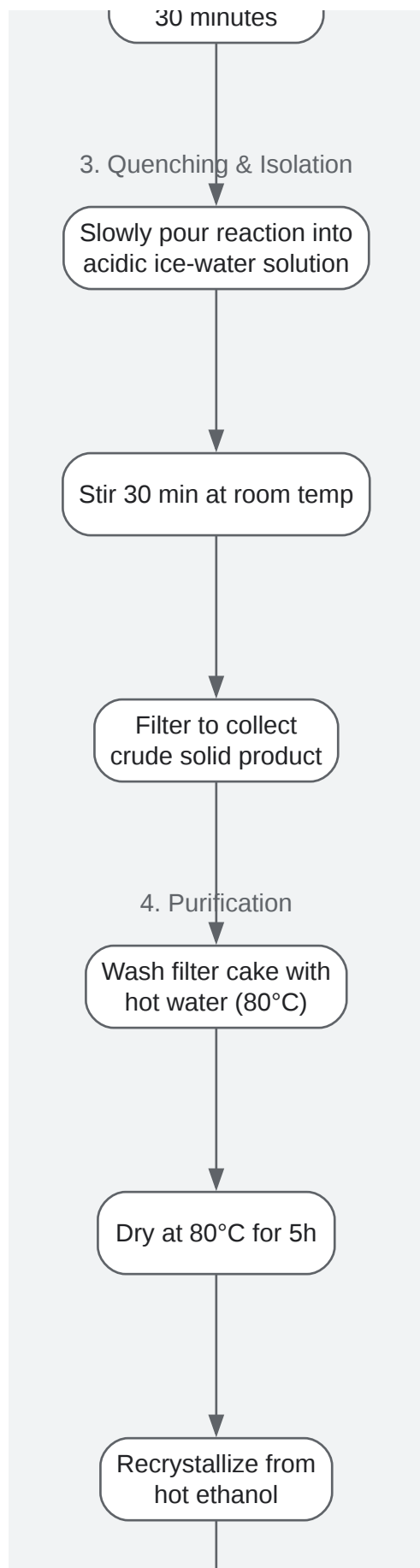
- **Aging:** Continue stirring the suspension at room temperature for 30 minutes [1].
- **Filtration:** Filter the suspension to collect the light-yellow solid crude product [1].

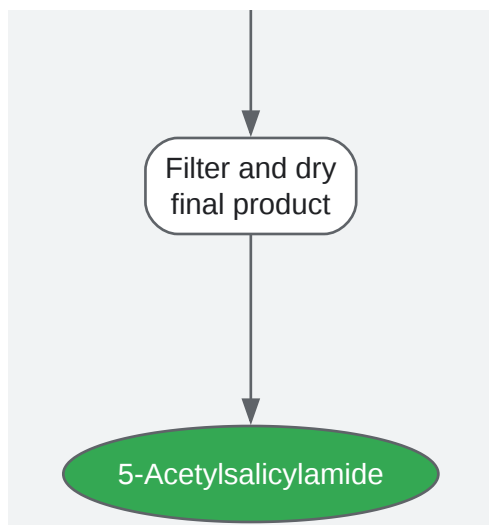
- **Step 4: Washing and Purification**

- **Washing:** Wash the filter cake three times with 5 mL portions of hot water (80°C) to remove residual inorganic salts [1].
- **Drying:** Dry the solid at 80°C for 5 hours [1].
- **Recrystallization:** Dissolve the crude product in 20 mL of ethanol by heating to reflux. Cool the solution in an ice bath to recrystallize the product [1].
- **Final Isolation:** Filter the recrystallized product and dry it at 80°C for 5 hours to obtain **5-acetylsalicylamide** as a white solid (purity $\geq 98.1\%$) [1].

This procedure can be visualized in the following workflow:







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Protocol 2: Ionic Liquid Catalyzed Method

This method uses a Lewis acidic ionic liquid as an efficient and recyclable catalyst [2].

• Step 1: Preparation of the Ionic Liquid Catalyst

- **Synthesis:** The ionic liquid triethylamine hydrochloride chloroaluminate ($[\text{Et}_3\text{NH}]\text{Cl}\cdot x\text{AlCl}_3$) is typically prepared by slowly mixing anhydrous AlCl_3 with $[\text{Et}_3\text{NH}]\text{Cl}$ under a nitrogen atmosphere with stirring, followed by heating at 80°C for a set period until a homogeneous liquid forms [2].

• Step 2: Acylation Reaction

- **Setup:** Conduct in a standard setup under a nitrogen atmosphere [2].
- **Charging:** Add Salicylamide and the prepared ionic liquid catalyst to the reaction flask [2].
- **Acylation:** Add Acetyl chloride dropwise to the mixture [2].
- **Reaction:** Heat the reaction mixture to $70\text{-}80^\circ\text{C}$ and maintain with stirring for approximately 3 hours [2].

• Step 3: Work-up and Isolation

- **Quench & Extraction:** After cooling, pour the mixture into distilled water. Extract the product using ethyl acetate [2].
- **Solvent Removal:** Dry the organic layer (e.g., with anhydrous MgSO_4) and remove the solvent under reduced pressure using a rotary evaporator to obtain the crude product [2].

- **Step 4: Purification**

- **Recrystallization:** Purify the crude solid by recrystallization from ethanol to afford pure **5-acetylsalicylamide** [2].

- **Step 5: Catalyst Recycling**

- **Recovery:** After extraction, the residual ionic liquid aqueous phase can be evaporated to dryness under vacuum. The recovered ionic liquid can be reused in subsequent reactions [2].

Key Application Notes for Practitioners

- **Reaction Vessel Drying:** For the molten salt method, ensure the reaction vessel is thoroughly dried and assembled with an HCl gas trap. Anhydrous conditions are critical as AlCl_3 hydrolyzes violently upon contact with moisture [1].
- **Ionic Liquid Handling:** When using the ionic liquid method, maintain an inert atmosphere to preserve catalyst activity, especially if the ionic liquid is highly Lewis acidic [2].
- **Analytical Characterization:** The final product can be characterized by its melting point (**220-222°C**) [3] [4] [5] and spectroscopic data. The provided SMILES string (CC(=O)C1=CC=C(O)C(C(N)=O)=C1) and InChI Key can be used for database verification [3] [5].
- **Downstream Application: 5-Acetylsalicylamide** is a key intermediate. For example, it can be used in a Hofmann rearrangement to synthesize 5-acetyl-2(3H)-benzoxazolone, a valuable scaffold in medicinal chemistry [3].

Conclusion

Both protocols provide efficient synthetic routes to **5-acetylsalicylamide**. The **NaCl-AlCl₃ molten salt method is straightforward and high-yielding**, suitable for rapid, single-use preparations. The **ionic liquid method offers a "greener" profile** with potential for catalyst recovery and reuse, which may be preferable for sustainable chemistry initiatives. The choice of method depends on the specific priorities of the research, such as yield, speed, or environmental impact.

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